

# synthesis mono-n-octyltin-S,S',S''-tris(isooctyl mercaptoacetate)

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## Compound Focus: Octyltin trichloride

CAS No.: 3091-25-6

Cat. No.: S773739

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## Compound Profile and Applications

Mono-n-octyltin tris(isooctyl mercaptoacetate) is an organotin compound with the CAS Number 26401-86-5 [1]. It is part of a class of chemicals used primarily as heat stabilizers in polyvinyl chloride (PVC) resins [2]. Compounds of this type are critical in preventing the thermal degradation of PVC during processing.

The following table summarizes its key identifiers and physical properties:

Property Type	Description
CAS Number	26401-86-5 [1]
Molecular Formula	$C_{38}H_{74}O_6S_3Sn$ [1]
Molecular Weight	841.91 g/mol [1]
Category	Indirect food additive (adhesives and coating components) [1]
Physical Description	Pale yellow liquid (based on analogous methyltin compound) [2]
Water Solubility	$\sim 3.67 \times 10^{-12}$ mg/L at 25°C (estimated) [1]

## Health and Safety Considerations

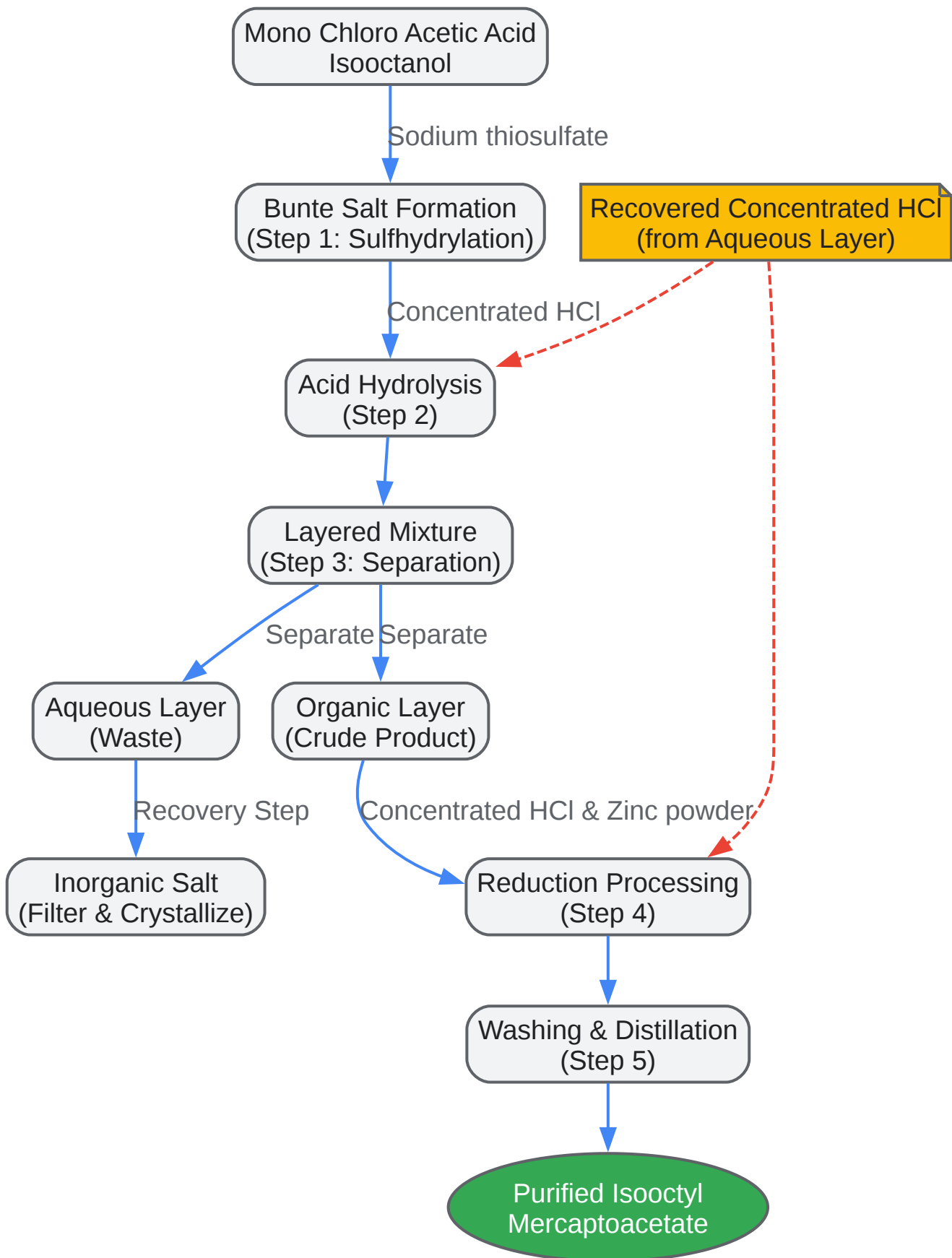
Handling organotin compounds requires strict safety precautions. The following table outlines the exposure limits and hazards, which are generally applicable to organic tin compounds.

Parameter	Value / Description
OSHA PEL (Sn)	0.1 mg/m <sup>3</sup> [2]
ACGIH TLV (Sn)	0.1 mg/m <sup>3</sup> (TWA); 0.2 mg/m <sup>3</sup> (STEL) [2]
NIOSH IDLH (Sn)	25 mg/m <sup>3</sup> [2]
Skin Designation	Yes (can be absorbed through the skin) [2]
Acute Health Hazard	Symptoms of exposure may include irritation and emetic action on the intestine [3].

## Synthesis of a Key Precursor: Isooctyl Mercaptoacetate

While a direct synthesis protocol for the target compound is unavailable, a patented method for preparing its crucial precursor, **isooctyl mercaptoacetate**, is described [4]. This precursor is essential for synthesizing various organotin mercaptoacetate stabilizers.

The general workflow for synthesizing the precursor, isooctyl mercaptoacetate, via the Bunte salt method is illustrated below:



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Diagram Title: *Synthesis Workflow for Isooctyl Mercaptoacetate*

#### Key Innovations in the Precursor Synthesis [4]:

- **Reagent Recycling:** The process is designed to recover and reuse concentrated hydrochloric acid from the hydrolysis and reduction steps, reducing both raw material consumption and the generation of strongly acidic wastewater.
- **Waste Minimization:** The aqueous waste stream from hydrolysis is processed to crystallize and recover inorganic salts (abraum salt), further minimizing environmental impact.
- **Cost-Effectiveness:** This method avoids the use of expensive pre-made thioglycolic acid, making it more suitable for industrial-scale operation.

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## References

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2. Monomethyltin tris(isooctyl mercaptoacetate) [haz-map.com]
3. DI(n-octyl) tin- s , s &#39;-bis(isooctylmercaptoacetate) | NOAA [cameochemicals.noaa.gov]
4. CN101613309A - The preparation method of isooctyl mercaptoacetate [patents.google.com]

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